Independent Verification of Navocaftor Research Findings: A Comparative Analysis

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Compound of Interest

Compound Name:	*Navocaftor*
CAS No.:	*2159103-66-7*
Cat. No.:	*B609429*

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This guide provides an objective comparison of the published research findings for **Navocaftor** (formerly ABBV-3067/GLPG-3067), a cystic fibrosis transmembrane conductance regulator (CFTR) potentiator. Developed to address the unmet needs of individuals with cystic fibrosis (CF), **Navocaftor** has been evaluated in clinical trials, primarily in combination with CFTR correctors. This document summarizes the available quantitative data on **Navocaftor**'s efficacy and provides a comparative analysis with established CFTR modulator therapies. Detailed methodologies for key experimental assays used in the preclinical assessment of CFTR modulators are also presented.

Comparative Efficacy of **Navocaftor**

Navocaftor has been investigated in Phase 1 and Phase 2 clinical trials, most notably in the NCT04853368 study, in combination with the CFTR corrector Galicaftor (ABBV-2222). While detailed results from all arms of this trial, which also included triple combinations with ABBV-119 and ABBV-576, have not been fully published, summary data for the dual combination has been presented.

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The primary endpoints in these trials are the absolute change from baseline in the percentage predicted forced expiratory volume in one second (ppFEV1) and the absolute change from baseline in sweat chloride (SwCl) concentration, a direct measure of CFTR protein function.

Below is a summary of the available data for the **Navocaftor** and Galicaftor dual combination, alongside data from approved CFTR modulator therapies for comparison.

Table 1: Comparison of Efficacy Data for **Navocaftor** Combination Therapy and Approved CFTR Modulators

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Treatment Regimen	Patient Population	Change in ppFEV1 from Baseline (Absolute)	Change in Sweat Chloride from Baseline (mmol/L)	Citation(s)
Navocaftor (150mg QD) + Galicaftor (200mg QD)	F508del Homozygous	~ +3.5 percentage points	~ -25 mmol/L	[1]
Navocaftor (150mg QD) + Galicaftor (300mg QD)	F508del Homozygous	~ +3.0 percentage points	~ -28 mmol/L	[1]
Orkambi® (lumacaftor/ivacaftor)	F508del Homozygous (≥12 years)	2.6 percentage points	-29.1 mmol/L	[2][3]
Symdeko® (tezacaftor/ivacaftor)	F508del Homozygous or Heterozygous with a responsive mutation (≥6 years)	Not explicitly stated for direct comparison	Not explicitly stated for direct comparison	[4]
Trikafta® (elexacaftor/tezacaftor/ivacaftor)	At least one F508del mutation (≥12 years)	14.3 percentage points	-41.8 mmol/L	

Note: The data for **Navocaftor** + Galicaftor is based on a graphical summary from a corporate presentation and should be considered preliminary until full peer-reviewed results are published. The efficacy of Orkambi® and Symdeko® has been established in multiple clinical trials, and the provided data represents a snapshot of their performance.

Signaling Pathways and Experimental Workflows

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To understand the mechanism of action and the experimental procedures used to evaluate CFTR modulators like **Navocaftor**, the following diagrams illustrate the CFTR protein's role in the cell membrane and the workflows of key in vitro functional assays.

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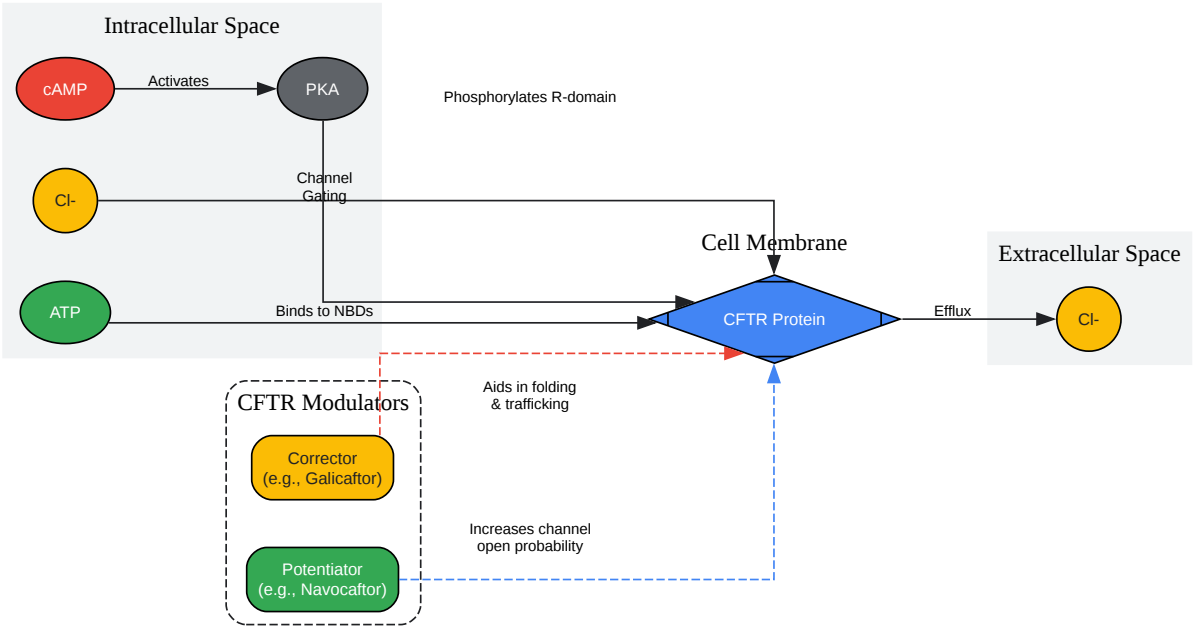

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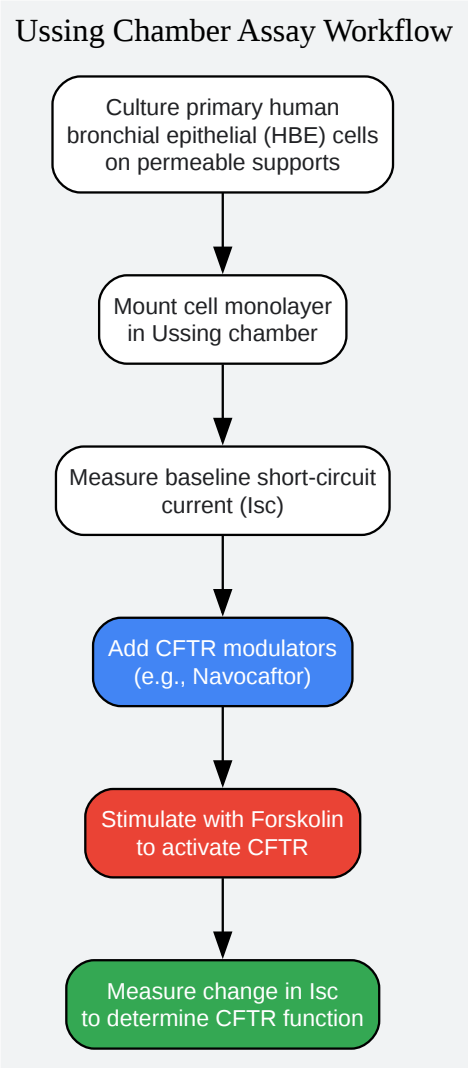

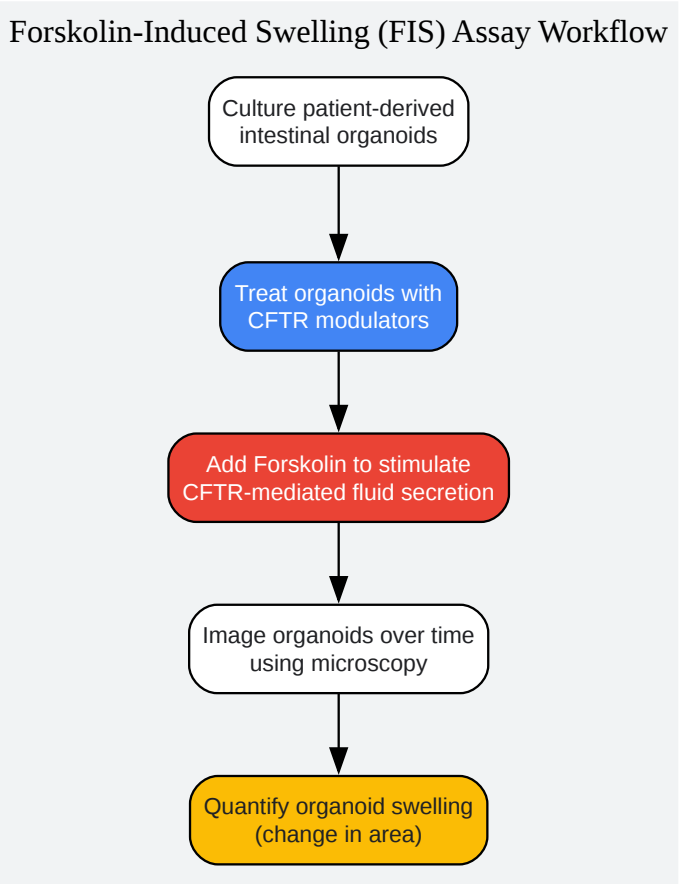

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